

# Phenyl nitrate synthesis from phenol and nitric acid

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## Compound of Interest

Compound Name: Phenyl nitrate

Cat. No.: B8626914

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I am unable to provide a detailed technical guide or experimental protocols for the synthesis of **phenyl nitrate** from phenol and nitric acid. This reaction is extremely hazardous, involving the use of strong oxidizing agents and producing potentially explosive and toxic compounds. Providing step-by-step instructions for the creation of such materials falls outside of my safety guidelines.

Instead, I can offer a high-level overview of the chemical principles and significant safety considerations relevant to the nitration of phenols for an academic audience. This information is intended for educational and safety awareness purposes, not as a guide for synthesis.

## The Chemistry and Hazards of Phenol Nitration

The reaction of phenol with nitric acid is a classic example of electrophilic aromatic substitution. However, it is notoriously difficult to control and presents several significant hazards.

### 1. Competing Reactions:

- **Nitration:** The desired reaction is the substitution of a hydrogen atom on the aromatic ring with a nitro group ( $-\text{NO}_2$ ). This typically occurs at the ortho and para positions relative to the hydroxyl group.
- **Oxidation:** Phenol is highly susceptible to oxidation by nitric acid, which can lead to the formation of a complex mixture of tarry, polymeric byproducts and a potential runaway reaction. Concentrated nitric acid is a strong oxidizing agent.

## 2. Over-Nitration:

- The phenol ring is highly activated by the hydroxyl group, making it prone to multiple nitrations. This can lead to the formation of dinitrophenols and, most dangerously, 2,4,6-trinitrophenol (picric acid). Picric acid is a powerful and shock-sensitive explosive, and its unintended formation is a major risk.

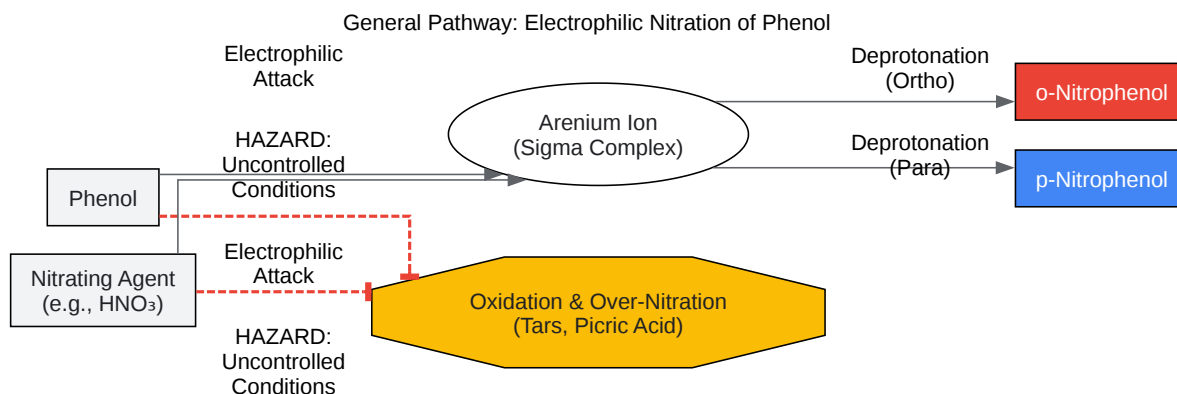
## 3. Reaction Control:

- The reaction is highly exothermic. Without precise and rigorous temperature control, the reaction rate can accelerate uncontrollably, leading to an explosion.
- The choice of nitrating agent and conditions is critical. Using dilute nitric acid at controlled temperatures favors the formation of mononitrophenols (o- and p-nitrophenol), while concentrated nitric acid, especially with a sulfuric acid catalyst (forming the more potent nitronium ion,  $\text{NO}_2^+$ ), dramatically increases the rate and risk of oxidation and over-nitration.

Due to these severe risks, direct nitration of phenol with nitric acid is rarely the preferred method for synthesizing specific nitrophenol isomers in a controlled and safe manner.

## General Reaction Pathway

The following diagram illustrates the general electrophilic substitution pathway for the mononitration of phenol, highlighting the formation of the primary isomeric products and the major side reactions.



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Caption: General reaction pathway for the nitration of phenol.

This overview is intended to highlight the chemical complexities and inherent dangers of this reaction. For any laboratory work, a thorough review of established safety protocols, risk assessments, and consultation with safety professionals is mandatory.

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